

(S)-ethopropazine hydrochloride chemical properties

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: (S)-ethopropazine

Cat. No.: B1202884

[Get Quote](#)

An In-depth Technical Guide on the Core Chemical Properties of Ethopropazine Hydrochloride

This technical guide provides a comprehensive overview of the chemical and physical properties of ethopropazine hydrochloride, tailored for researchers, scientists, and professionals in drug development. For the purpose of this document, the information pertains to the racemic form, as data specific to the (S)-enantiomer is not extensively available.

Physicochemical Properties

Ethopropazine hydrochloride is a phenothiazine derivative.^[1] It presents as a white to off-white crystalline powder.^[2]

Identifiers and Molecular Characteristics

Property	Value	Source
IUPAC Name	N,N-diethyl-1-phenothiazin-10-ylpropan-2-amine;hydrochloride	[3]
CAS Number	1094-08-2	[4][5]
Molecular Formula	C ₁₉ H ₂₄ N ₂ S · HCl	[4]
Molecular Weight	348.93 g/mol	[6]
Canonical SMILES	CCN(CC)C(C)CN1C2=CC=CC=C2SC3=CC=CC=C31.Cl	[4]
InChI Key	VXPCQISYVPFYRK-UHFFFAOYSA-N	[4]

Physical and Chemical Constants

Property	Value	Source
Melting Point	223-225 °C (with some decomposition)	[5][6]
Boiling Point	430.1 °C at 760 mmHg	[7]
Flash Point	213.9 °C	[7]
Appearance	White powder	[6]
pH	~5.8 (5% aqueous solution)	[5]
Vapor Pressure	1.34E-07 mmHg at 25°C	[7]

Solubility

Solvent	Solubility	Source
Water	50 mg/mL; 1 g in 400 mL at 20°C, 1 g in 20 mL at 40°C	[5]
DMSO	>5 mg/mL at ~60 °C (clear)	[6]
DMF	10 mg/mL	[4]
DMF:PBS (pH 7.2) (1:5)	0.16 mg/mL	[4]
Ethanol	5 mg/mL; Soluble (1.0 g in 30 mL absolute ethanol at 25°C)	[4][5]
Chloroform	Soluble	[5]
Acetone	Sparingly soluble	[5]
Ether	Practically insoluble	[5]
Benzene	Practically insoluble	[5]

Pharmacological Properties

Ethopropazine hydrochloride exhibits several pharmacological actions, primarily as an anticholinergic agent.[5] It is an inhibitor of butyrylcholinesterase (BChE) and shows selectivity for BChE over acetylcholinesterase (AChE).[4][8] Additionally, it acts as a non-selective muscarinic acetylcholine receptor (mAChR) antagonist and possesses antihistamine and antiadrenergic properties.[3][8] These actions contribute to its use as an antiparkinsonian agent.[6]

Experimental Protocols

High-Performance Liquid Chromatography (HPLC) for Purity Analysis

A common method for assessing the purity of ethopropazine hydrochloride is High-Performance Liquid Chromatography (HPLC). While specific experimental conditions can vary, a general protocol is outlined below.

Objective: To determine the purity of an ethopropazine hydrochloride sample.

Materials:

- Ethopropazine hydrochloride reference standard
- Ethopropazine hydrochloride sample for analysis
- HPLC-grade acetonitrile
- HPLC-grade water
- Formic acid (or other suitable buffer components)
- HPLC system with a UV detector
- C18 reversed-phase column

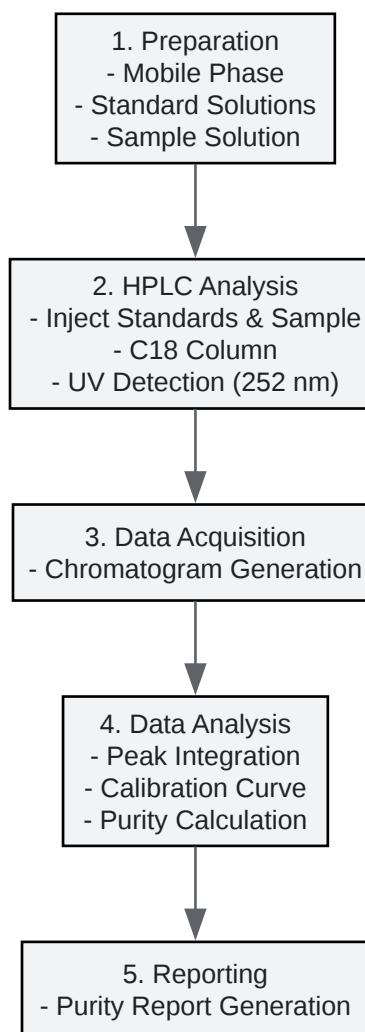
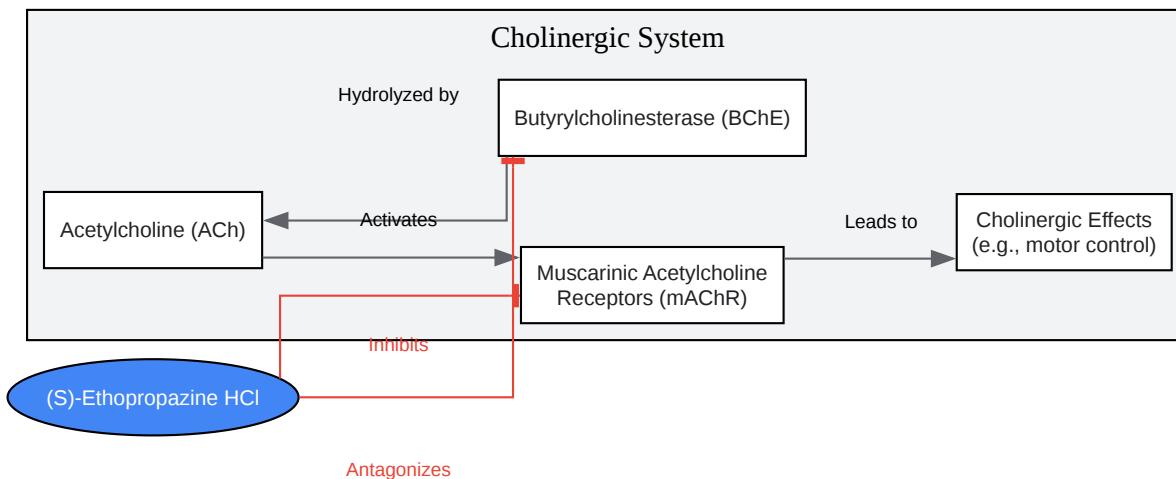
Procedure:

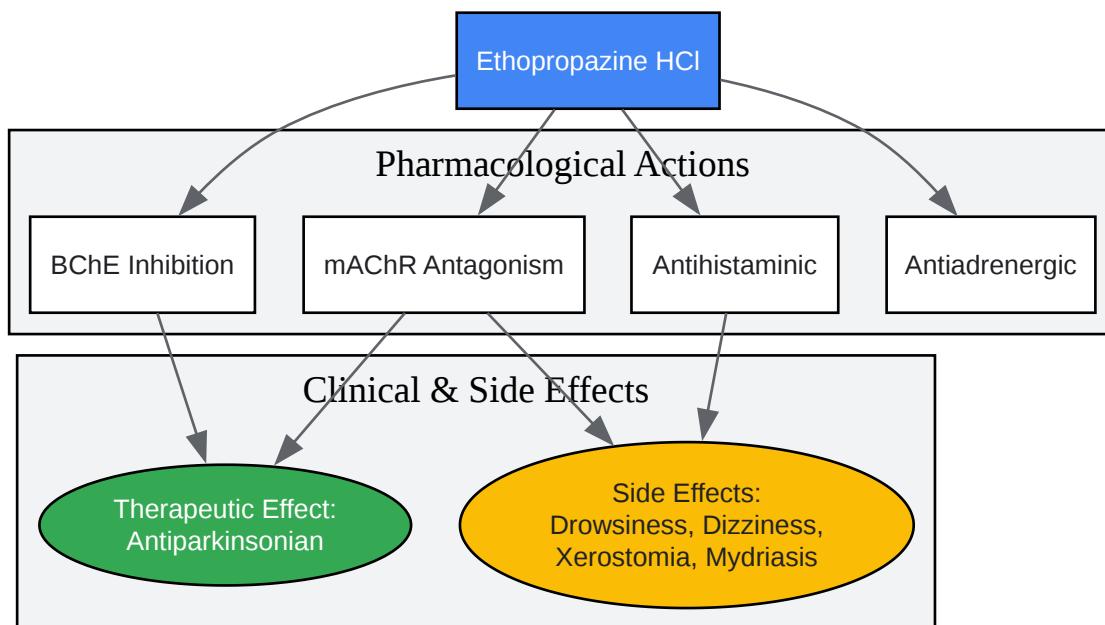
- Mobile Phase Preparation: Prepare a suitable mobile phase, for instance, a mixture of acetonitrile and water with a small percentage of formic acid to control the pH. The exact ratio will depend on the column and system used and should be optimized for good peak separation.
- Standard Solution Preparation: Accurately weigh a known amount of the ethopropazine hydrochloride reference standard and dissolve it in the mobile phase to create a stock solution of known concentration. Prepare a series of dilutions from the stock solution to create calibration standards.
- Sample Solution Preparation: Accurately weigh the ethopropazine hydrochloride sample and dissolve it in the mobile phase to a concentration within the range of the calibration standards.
- Chromatographic Conditions:
 - Column: C18 reversed-phase column (e.g., 4.6 mm x 150 mm, 5 μ m).
 - Mobile Phase: Isocratic or gradient elution with a mixture of acetonitrile and water (with formic acid).

- Flow Rate: Typically 1.0 mL/min.
- Injection Volume: 10-20 µL.
- Detection: UV detection at a wavelength of 252 nm.^[4]
- Column Temperature: Ambient or controlled (e.g., 25 °C).
- Analysis: Inject the calibration standards to generate a calibration curve. Then, inject the sample solution.
- Data Analysis: Identify the peak corresponding to ethopropazine hydrochloride based on the retention time of the standard. Calculate the purity of the sample by comparing the peak area of the sample to the calibration curve.

Visualizations

Signaling Pathway of Ethopropazine Hydrochloride





[Click to download full resolution via product page](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. go.drugbank.com [go.drugbank.com]
- 2. cymitquimica.com [cymitquimica.com]
- 3. Ethopropazine Hydrochloride | C19H25ClN2S | CID 122824 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 4. caymanchem.com [caymanchem.com]
- 5. Ethopropazine [drugfuture.com]
- 6. chemicalbook.com [chemicalbook.com]
- 7. chemnet.com [chemnet.com]
- 8. medchemexpress.com [medchemexpress.com]

- To cite this document: BenchChem. [(S)-ethopropazine hydrochloride chemical properties]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b1202884#s-ethopropazine-hydrochloride-chemical-properties\]](https://www.benchchem.com/product/b1202884#s-ethopropazine-hydrochloride-chemical-properties)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [\[Contact our Ph.D. Support Team for a compatibility check\]](#)

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com